

triethanolamine phosphate CAS number and registry information

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Compound of Interest

Compound Name: Triethanolamine phosphate

Cat. No.: B158850

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An In-depth Technical Guide to **Triethanolamine Phosphate**

For Researchers, Scientists, and Drug Development Professionals

Executive Summary

Triethanolamine phosphate is an organic compound formed from the reaction of triethanolamine and phosphoric acid.[1] This guide provides a comprehensive overview of its chemical identity, registry information, synthesis protocols, and key applications, with a focus on its utility in research and industrial settings. The compound is widely recognized for its properties as a surfactant, emulsifier, pH adjuster, and corrosion inhibitor.[2][3] This document consolidates critical data, experimental procedures, and logical workflows to serve as a vital resource for professionals in chemistry and drug development.

Registry and Chemical Information

Triethanolamine phosphate is registered under CAS number 10017-56-8.[2] Its chemical structure combines the features of a tertiary amine, a triol, and a phosphate group, which imparts its versatile properties.[1][2]

Identifier	Value	Source(s)
CAS Number	10017-56-8	[2] [3] [4]
Molecular Formula	C ₆ H ₁₈ NO ₇ P (or C ₆ H ₁₅ NO ₃ ·H ₃ PO ₄)	[1] [3] [4] [5]
Molecular Weight	247.18 g/mol	[1] [2] [4] [6]
IUPAC Name	dihydrogen phosphate;tris(2-hydroxyethyl)azanium	[1]
Synonyms	2,2',2''-Nitrilotriethanol Phosphate	[4]
InChI Key	NHFDKKSSQWCEES- UHFFFAOYSA-N	[1] [2] [6]
Appearance	White to almost white powder or crystal; can also be a viscous liquid.	[3]

Physicochemical Properties

The compound's physical and chemical characteristics make it suitable for a wide range of applications. It is soluble in water, a key property for its use in aqueous formulations.[\[1\]](#)[\[3\]](#)

Property	Value	Source(s)
Physical State (20°C)	Solid	
Melting Point	106.0 to 110.0 °C	
Purity	>98.0% (by Titration)	
Solubility	Water Soluble	[1][3]
Storage Temperature	Room Temperature (Recommended <15°C in a cool, dark place)	
Handling Conditions	Air Sensitive, Hygroscopic; Store under inert gas.	

Experimental Protocols

Detailed methodologies are crucial for the reproducible synthesis and application of **triethanolamine phosphate**.

Synthesis via Acid-Base Neutralization

The most common method for synthesizing **triethanolamine phosphate** is the direct neutralization of triethanolamine with phosphoric acid.[2] Precise control over molar ratios and temperature is essential for maximizing yield.[2]

Objective: To synthesize **triethanolamine phosphate** solution for use as a chemical reagent or stabilizer.

Materials:

- Triethanolamine (reagent grade)
- 85% Phosphoric Acid solution
- Deionized water
- Glass reaction vessel

- Stirring apparatus (e.g., magnetic stirrer and stir bar)

Procedure:

- Add 77 grams (0.52 mole) of triethanolamine to 200 grams of deionized water in a reaction vessel with continuous stirring.[6]
- Slowly add 20 grams of an 85% solution of phosphoric acid (containing 0.17 mole of phosphoric acid) to the triethanolamine solution.[6]
- Continue stirring the mixture until the reaction is complete and the solution is homogeneous. The resulting product is an aqueous solution of **triethanolamine phosphate**.[6]
- For some applications, the reaction is conducted at elevated temperatures (150°F to 180°F) for a set duration (e.g., 36 minutes) to ensure the formation of the stabilizer in situ.[7]
- Post-synthesis, the product can be purified by filtration to remove any unreacted solid impurities if necessary.[2]

Application as a Stabilizer for Colloidal Dispersions

Triethanolamine phosphate is effective as a stabilizer in the synthesis of colloidal nanoparticles, such as hydrous antimony pentoxide.[6]

Objective: To prepare a stable colloidal dispersion of hydrous antimony pentoxide using a pre-synthesized **triethanolamine phosphate** solution as a stabilizer.

Materials:

- Antimony trioxide (Sb_2O_3)
- Hydrogen peroxide (H_2O_2)
- Deionized water
- **Triethanolamine phosphate** solution (prepared as in Protocol 4.1)
- Reflux apparatus

Procedure:

- Prepare the **triethanolamine phosphate** stabilizer solution as described in Protocol 4.1.[6]
- In a separate reaction vessel equipped for reflux, create a mixture of 221 grams (0.76 mole) of antimony trioxide, 1201 grams of water, and 147 grams (1.51 moles) of hydrogen peroxide.[6]
- Heat this mixture at reflux for approximately 22 minutes.[6]
- After the reflux period, charge the previously prepared **triethanolamine phosphate** solution into the hot reaction mixture.[6]
- The final product is a stable colloidal dispersion of hydrous antimony pentoxide particles.[6]

Applications and Mechanisms of Action

The unique structure of **triethanolamine phosphate**, containing a hydrophobic tail precursor and a hydrophilic head (amine and phosphate groups), underpins its diverse applications.[2]

Corrosion Inhibition

One of the most researched applications is as a corrosion inhibitor for metals like iron and steel.[2]

- Mechanism: The molecule adsorbs onto the metal surface, forming a protective film. The lone-pair electrons of the oxygen and nitrogen atoms interact with the d-orbitals of the metal atoms, while the phosphate group enhances the formation of stable complexes with metal ions, preventing electrochemical corrosion.[2]

Surfactant and Emulsifier

It is widely used in cosmetics, personal care products, and industrial formulations.[3]

- Function: It acts as an emulsifier, stabilizer, and pH adjuster.[3] Its ability to interact with both hydrophilic and hydrophobic substances allows it to stabilize mixtures of oil and water, making it a key ingredient in creams, lotions, and detergents.[1][3]

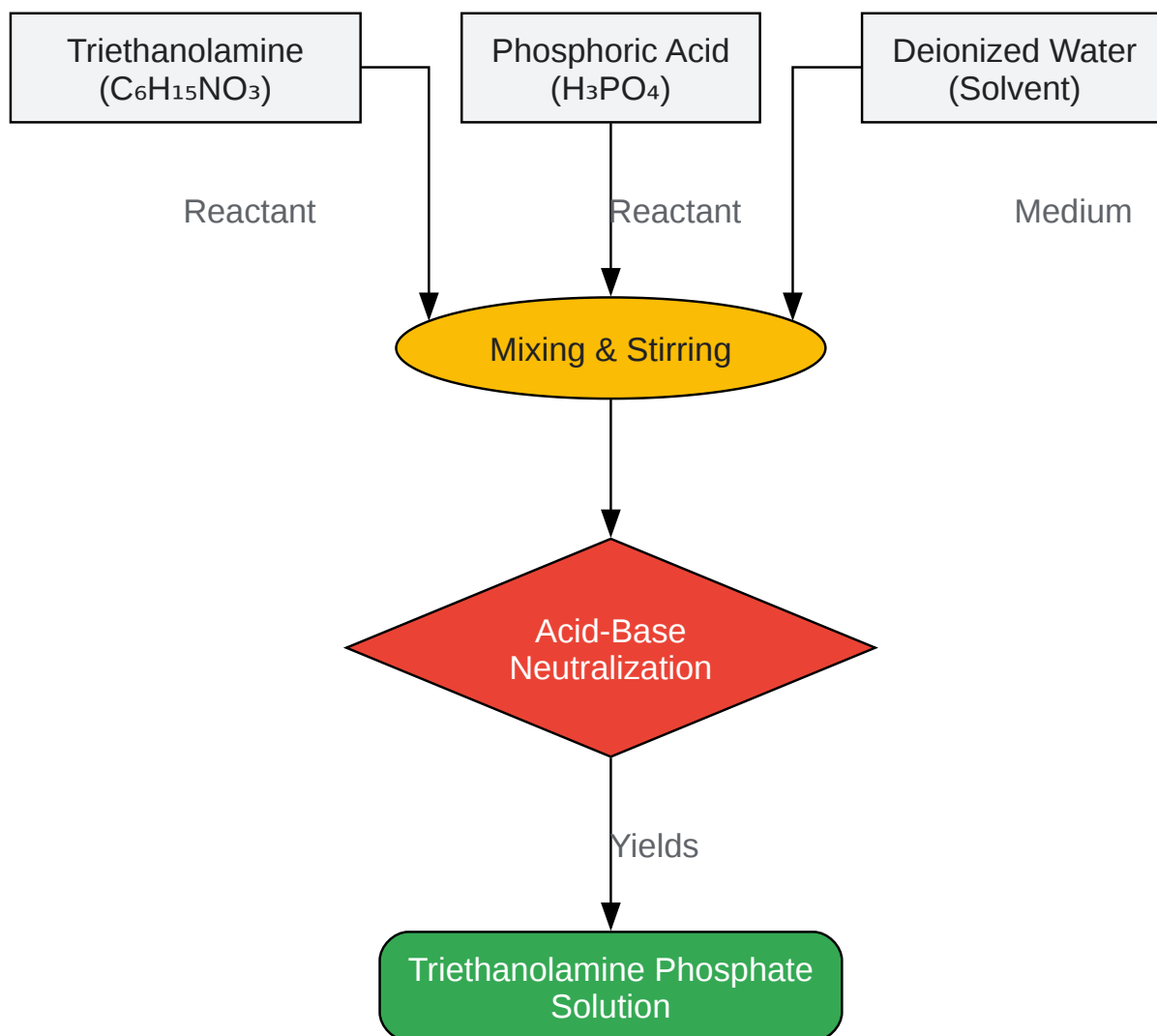
Analytical Chemistry

Triethanolamine phosphate serves as a reagent in specific analytical methods.

- Example: It is used in a method for the determination of triethanolamine in water by forming a soluble complex with copper(II).[2] It has also been used as a masking agent to block interference from other metal ions in the quantitative analysis of phosphate radicals.[8]

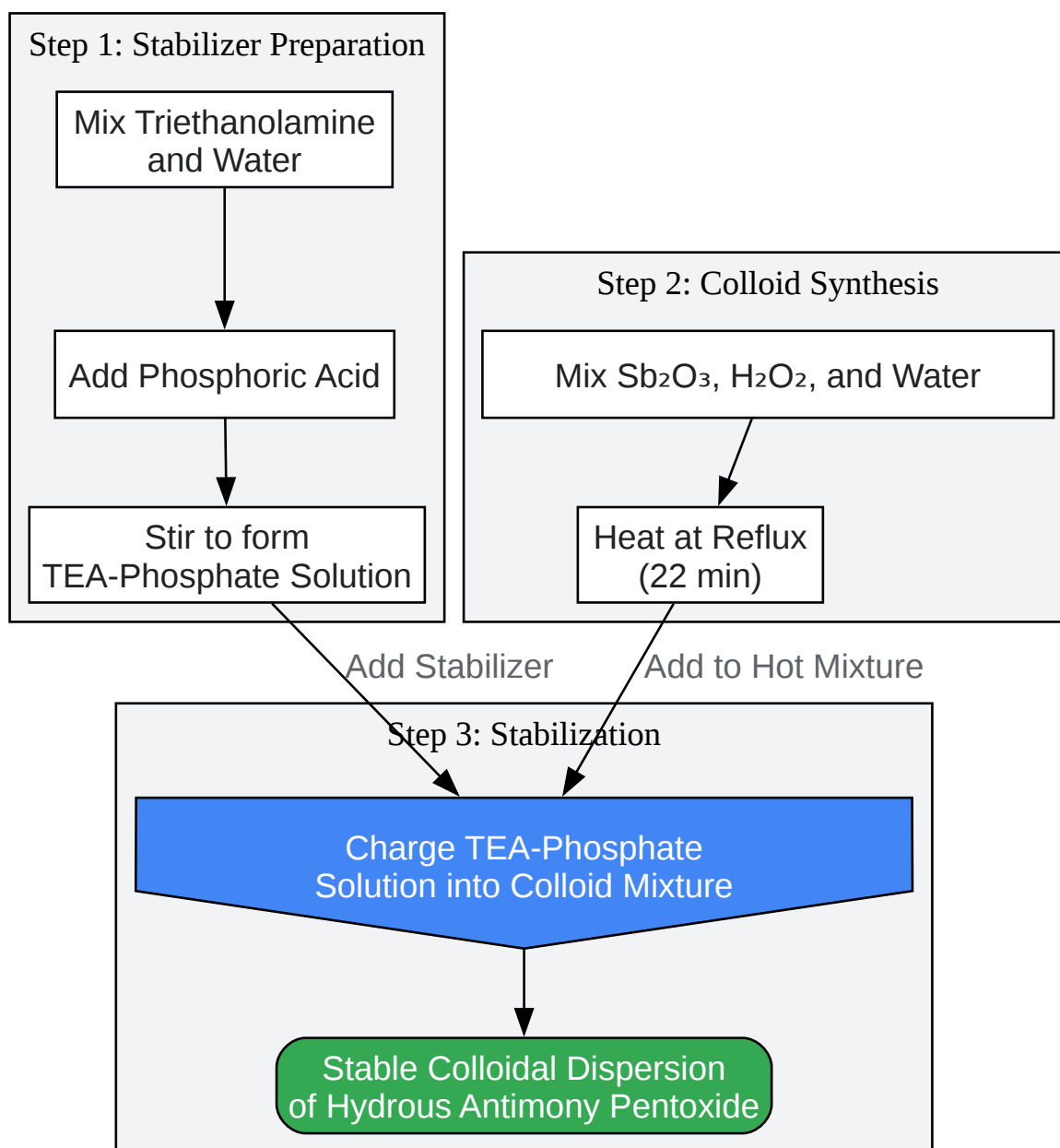
Visualized Workflows and Relationships

Diagrams generated using Graphviz illustrate key processes and relationships involving **triethanolamine phosphate**.

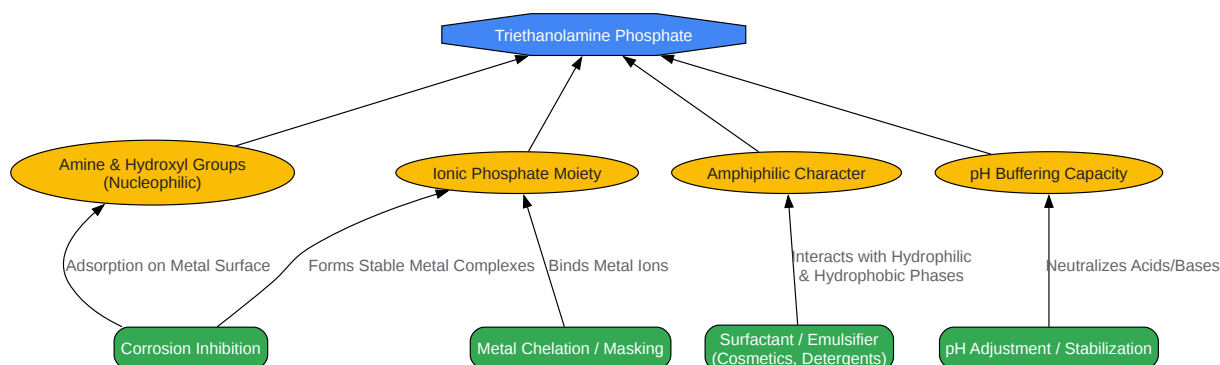


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Caption: Synthesis of **Triethanolamine Phosphate** via Acid-Base Neutralization.

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Caption: Experimental workflow for use as a stabilizer in colloid synthesis.



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Caption: Logical relationships between properties and applications.

Safety and Handling

Triethanolamine phosphate is classified as a hazardous substance.

- Hazards: Causes skin irritation (H315), serious eye irritation (H319), and may cause respiratory irritation (H335).^[9]^[10]
- Precautions: Wear protective gloves, eye protection, and face protection.^[9] Wash skin thoroughly after handling. Use in a well-ventilated area.^[10]
- First Aid: In case of skin contact, wash with plenty of water.^[9] For eye contact, rinse cautiously with water for several minutes.^[9] If inhaled, move the person into fresh air.^[9]
- Disposal: Dispose of contents and container in accordance with local, regional, national, and international regulations.^[10]

For detailed safety information, always refer to the latest Safety Data Sheet (SDS) from the supplier.[9][11]

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